

An In-depth Technical Guide to Calcium Dithionate

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Compound of Interest

Compound Name: *Calcium dithionate*

Cat. No.: *B076073*

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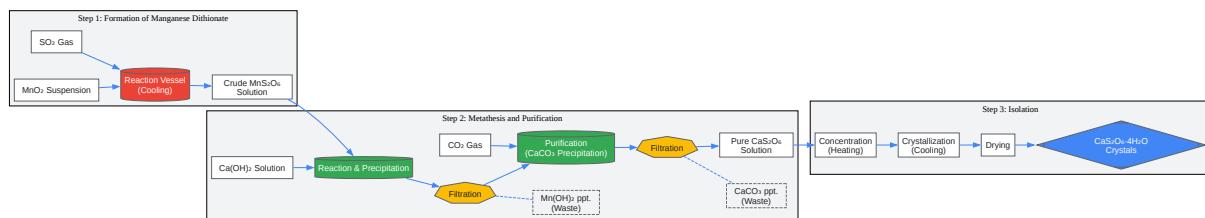
This technical guide provides a comprehensive overview of the chemical and physical properties of **calcium dithionate**, its synthesis, and its structure. The information is intended for a scientific audience and is presented with a focus on technical details and experimental procedures.

Chemical Formula and Structure

The chemical formula for anhydrous **calcium dithionate** is CaS_2O_6 . It is an ionic compound consisting of a calcium cation (Ca^{2+}) and a dithionate anion ($\text{S}_2\text{O}_6^{2-}$). More commonly, it is found in its hydrated form, **calcium dithionate tetrahydrate** ($\text{CaS}_2\text{O}_6 \cdot 4\text{H}_2\text{O}$)[1][2].

The dithionate anion has a structure analogous to ethane, with the two sulfur atoms single-bonded to each other. Each sulfur atom is also bonded to three oxygen atoms. The geometry around each sulfur atom is tetrahedral.

Structure of the Dithionate Anion:



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References

- 1. File:Calcium dithionate tetrahydrate (GeoMuseum Cologne).JPG - Wikimedia Commons [commons.wikimedia.org]
- 2. Datei:Calcium dithionate tetrahydrate (GeoMuseum Cologne)2.JPG – Wikipedia [de.wikipedia.org]
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